

ammonium nonanoate soil activity and persistence

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Compound Focus: Ammonium nonanoate

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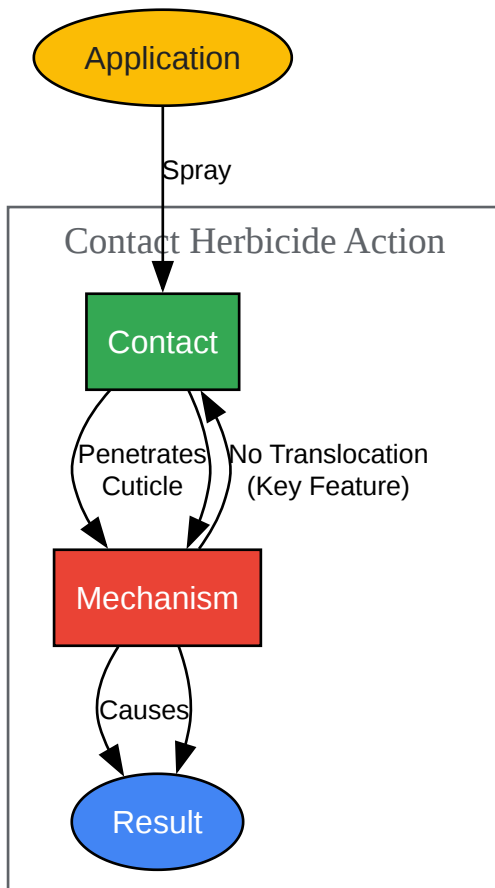
Soil Activity and Persistence Profile

The table below summarizes the key quantitative data on the environmental fate of **ammonium nonanoate**.

Property	Value	Details & Conditions
Soil Activity [1] [2]	None	No root uptake; effective only on contacted plant surfaces.
Soil Degradation (DT ₅₀) [3]	1.0 day (typical)	Laboratory data at 20°C; classified as "Non-persistent". Literature suggests degradation in less than one day.
General Biodegradability [4]	Rapid	Breaks down quickly in the environment, typically within a few days.
Mode of Action [3] [2]	Contact Herbicide	Disrupts plant cell membranes on contact; not absorbed systemically.

How Ammonium Nonanoate Works

Ammonium nonanoate is a **non-systemic, broad-spectrum contact herbicide** [3] [1]. Its effect is rapid and limited only to the plant tissues it touches.



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Diagram of contact herbicide action with no soil activity.

Experimental and Usage Context

For researchers designing related studies, the following methodological considerations are important.

- **Supporting Evidence for Soil Degradation:** The DT₅₀ value of 1.0 day is based on laboratory data [3]. For field verification, soil sampling and chemical analysis (e.g., LC-MS/MS) would track the concentration of **ammonium nonanoate** over time in test plots.
- **Confirming Lack of Soil Activity:** Experimental protocols involve applying the herbicide to soil without emerging plants, followed by bioassay with sensitive plant seeds [2]. Lack of germination or growth inhibition confirms no residual soil activity.

Summary for Researchers

Ammonium nonanoate is ideal for organic production, sensitive areas, and situations requiring rapid knockdown without long-term soil residue [4]. Its non-persistent nature often necessitates repeat applications for perennial weed control [2].

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References

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